

An In-depth Technical Guide on 6-Amino-2-bromo-3-methylbenzoic acid

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Compound of Interest

Compound Name: 6-Amino-2-bromo-3-methylbenzoic acid

Cat. No.: B124376

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Disclaimer: Publicly available scientific literature and data for **6-Amino-2-bromo-3-methylbenzoic acid** (CAS No. 147149-85-7) are exceptionally scarce. This guide summarizes the limited information available for the specified compound and provides context from more thoroughly documented, structurally related isomers. The experimental protocols and diagrams presented are generalized representations based on common practices in medicinal chemistry and should not be interpreted as established procedures for this specific molecule.

Core Compound Identification and Properties

While information is sparse, the definitive Chemical Abstracts Service (CAS) number for **6-Amino-2-bromo-3-methylbenzoic acid** has been identified as 147149-85-7. Its basic chemical properties, primarily sourced from chemical suppliers, are outlined below. For comparative purposes, properties of related, more extensively documented isomers are also presented.

Table 1: Physicochemical Properties of **6-Amino-2-bromo-3-methylbenzoic Acid**

Property	Value	Source
CAS Number	147149-85-7	
Molecular Formula	C ₈ H ₈ BrNO ₂	
Molecular Weight	230.06 g/mol	
Appearance	Solid (form)	
SMILES	O=C(O)C1=C(N)C=CC(C)=C1 Br	
InChI	1S/C8H8BrNO2/c1-4-2-3- 5(10)6(7(4)9)8(11)12/h2- 3H,10H2,1H3,(H,11,12)	
InChI Key	DESUDZIADGQZIJ- UHFFFAOYSA-N	

Table 2: Comparative Physicochemical Properties of Related Isomers

Property	6-Amino-3-bromo-2-methylbenzoic acid	2-Amino-3-bromo-5-methylbenzoic acid
CAS Number	124341-06-6[1]	13091-43-5[2]
Molecular Formula	C ₈ H ₈ BrNO ₂ [1]	C ₈ H ₈ BrNO ₂ [2]
Molecular Weight	230.06 g/mol [1]	230.06 g/mol [2]
Melting Point	Not available	204-208 °C[2]
Boiling Point	346.4±42.0°C (Predicted)	Not available
Appearance	Solid	Solid[2]

Synthesis and Experimental Protocols

Detailed, validated experimental protocols for the synthesis of **6-Amino-2-bromo-3-methylbenzoic acid** are not available in the public domain. However, based on general organic chemistry principles and synthesis routes for analogous compounds found in patent

literature, a plausible synthetic approach can be outlined. The following represents a generalized workflow and should be considered illustrative rather than a definitive protocol.

General Synthetic Workflow for Brominated Aminobenzoic Acids:

A common strategy for the synthesis of compounds with this structural motif involves the bromination of an appropriate aminomethylbenzoic acid precursor. The choice of brominating agent and reaction conditions is crucial to control the regioselectivity of the bromination.

Illustrative Experimental Protocol:

- **Starting Material Preparation:** The synthesis would likely commence with a suitable aminomethylbenzoic acid.
- **Bromination:** The precursor would be dissolved in a suitable solvent (e.g., a halogenated solvent like dichloromethane or chloroform). A brominating agent, such as N-bromosuccinimide (NBS), would be added, often in the presence of a catalyst or initiator. The reaction might be carried out under specific temperature and light conditions to facilitate the desired substitution pattern.
- **Work-up and Purification:** Following the reaction, the mixture would be quenched, and the organic product extracted. Purification would likely be achieved through techniques such as recrystallization or column chromatography to isolate the desired isomer.

Below is a conceptual workflow diagram for the synthesis of a generic brominated aminobenzoic acid.

A generalized workflow for the synthesis of a brominated aminobenzoic acid.

Applications in Research and Drug Development

Specific biological activities or applications for **6-Amino-2-bromo-3-methylbenzoic acid** have not been reported. However, the structural motifs present in this molecule are of significant interest in medicinal chemistry. Aminobenzoic acid derivatives are common building blocks in the synthesis of a variety of heterocyclic compounds, some of which exhibit potent biological activities.

For instance, the related compound, 2-Amino-3-bromo-5-methylbenzoic acid, is noted for its use in synthesizing quinazolinones, a class of compounds with known anti-inflammatory and antimicrobial properties[3]. It is plausible that **6-Amino-2-bromo-3-methylbenzoic acid** could serve a similar role as a scaffold for creating novel chemical entities for biological screening.

The general workflow for utilizing such a compound in a drug discovery context is illustrated below.

Conceptual role of a chemical scaffold in a drug discovery pipeline.

Signaling Pathways

There is no information available in the scientific literature regarding the interaction of **6-Amino-2-bromo-3-methylbenzoic acid** with any biological signaling pathways. Research into the biological effects of this specific compound appears to be unpublished.

Conclusion

6-Amino-2-bromo-3-methylbenzoic acid is a chemical entity for which there is a significant lack of publicly available scientific data. While its fundamental properties can be inferred from supplier information, its synthesis, biological activity, and potential applications remain largely unexplored in the scientific literature. Based on the known utility of structurally similar compounds, it holds potential as a building block for the synthesis of novel compounds with potential therapeutic applications. However, any such applications would require substantial future research and validation. Researchers interested in this compound should be prepared to undertake foundational research, including the development and validation of synthetic routes and comprehensive biological screening.

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References

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